

Technical Guide: Biological Potentials of Brominated Quinolinols

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Compound of Interest

Compound Name: 5-Bromo-8-methylquinolin-2-ol

CAS No.: 99455-07-9

Cat. No.: B1528392

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Executive Summary

The quinoline scaffold, specifically 8-hydroxyquinoline (8-HQ), represents a "privileged structure" in medicinal chemistry due to its bidentate metal-chelating ability. Bromination of this scaffold—most notably at the C5 and C7 positions—dramatically alters its physicochemical profile, enhancing lipophilicity and metabolic stability while modulating pKa.

This guide analyzes the 5,7-dibromo-8-quinolinol (Broxyquinoline) scaffold and its derivatives. [1][2][3] It moves beyond basic literature review to provide actionable insights into their antimicrobial, anticancer, and neuroprotective mechanisms. Included are self-validating experimental protocols designed to ensure reproducibility in high-throughput screening (HTS) and lead optimization.

Chemical Foundation & Structure-Activity Relationship (SAR)

The biological efficacy of brominated quinolinols is not accidental; it is a function of precise electronic and steric modifications.

- Lipophilicity (

): Bromine is significantly more lipophilic than chlorine or hydrogen. Bis-bromination at C5 and C7 increases membrane permeability, allowing the molecule to cross the blood-brain barrier (BBB) or bacterial cell walls effectively.

- Acidity Modulation (

): The electron-withdrawing nature of bromine lowers the

of the phenolic hydroxyl group. This stabilizes the anionic species at physiological pH, enhancing metal binding affinity (

) for ions like

,

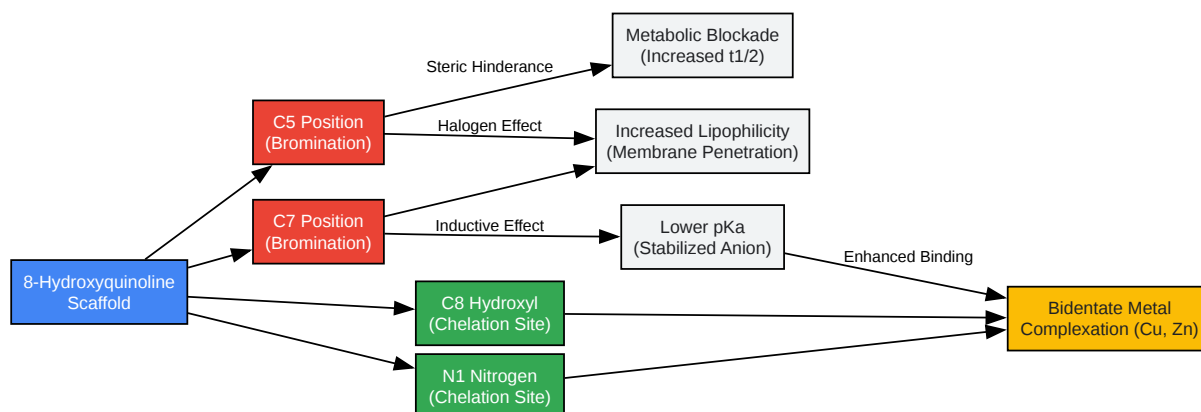
, and

.

- Metabolic Blockade: Substitution at C5 and C7 blocks the primary sites of oxidative metabolism (hydroxylation), extending the plasma half-life (

) of the drug.

Visualization: SAR Logic of Brominated Quinolinols



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Figure 1: Structural logic dictating the pharmacological profile of 5,7-dibromo-8-quinolinol. The interplay between halogenation and the chelating pharmacophore is critical.

Core Biological Activities[4]

Antimicrobial & Antifungal Activity

Primary Agent: Broxyquinoline (5,7-dibromo-8-quinolinol). Target Spectrum: Gram-positive bacteria (*S. aureus*, MRSA), Fungi (*Candida albicans*), and Protozoa (*Entamoeba histolytica*).

Mechanism of Action:

- Metal Starvation: The molecule chelates essential environmental metals (,) required for bacterial metalloenzymes.
- Ionophore Toxicity: Conversely, in high-metal environments, the lipophilic metal-ligand complex penetrates the bacterial membrane, transporting toxic levels of copper or zinc into the cytoplasm, generating Reactive Oxygen Species (ROS) via Fenton chemistry.

Anticancer Potential

Mechanism:

- **Proteasome Inhibition:** Brominated quinolines inhibit the 20S proteasome, leading to the accumulation of ubiquitinated proteins and subsequent apoptosis in tumor cells (e.g., HeLa, HT29).
- **Topoisomerase Inhibition:** Derivatives have shown binding affinity to Topoisomerase I, preventing DNA religation.
- **Angiogenesis Inhibition:** By chelating copper, a cofactor for angiogenin, these compounds suppress tumor vascularization.

Neuroprotection (The Alzheimer's Paradox)

While historical halogenated quinolines (e.g., Clioquinol) were associated with SMON neurotoxicity, controlled dosing of brominated derivatives investigates the "Metal Hypothesis" of Alzheimer's.

- **Action:** They solubilize Amyloid-

(A

) plaques by sequestering the

and

ions that cause A

aggregation.

- **Caveat:** The therapeutic window is narrow; excessive chelation strips metals from healthy metalloproteins.

Detailed Experimental Protocols

Note: These protocols are designed with internal validation steps to ensure data integrity.

Protocol A: Synthesis of 5,7-Dibromo-8-Hydroxyquinoline

Objective: High-yield synthesis with regioselective control.

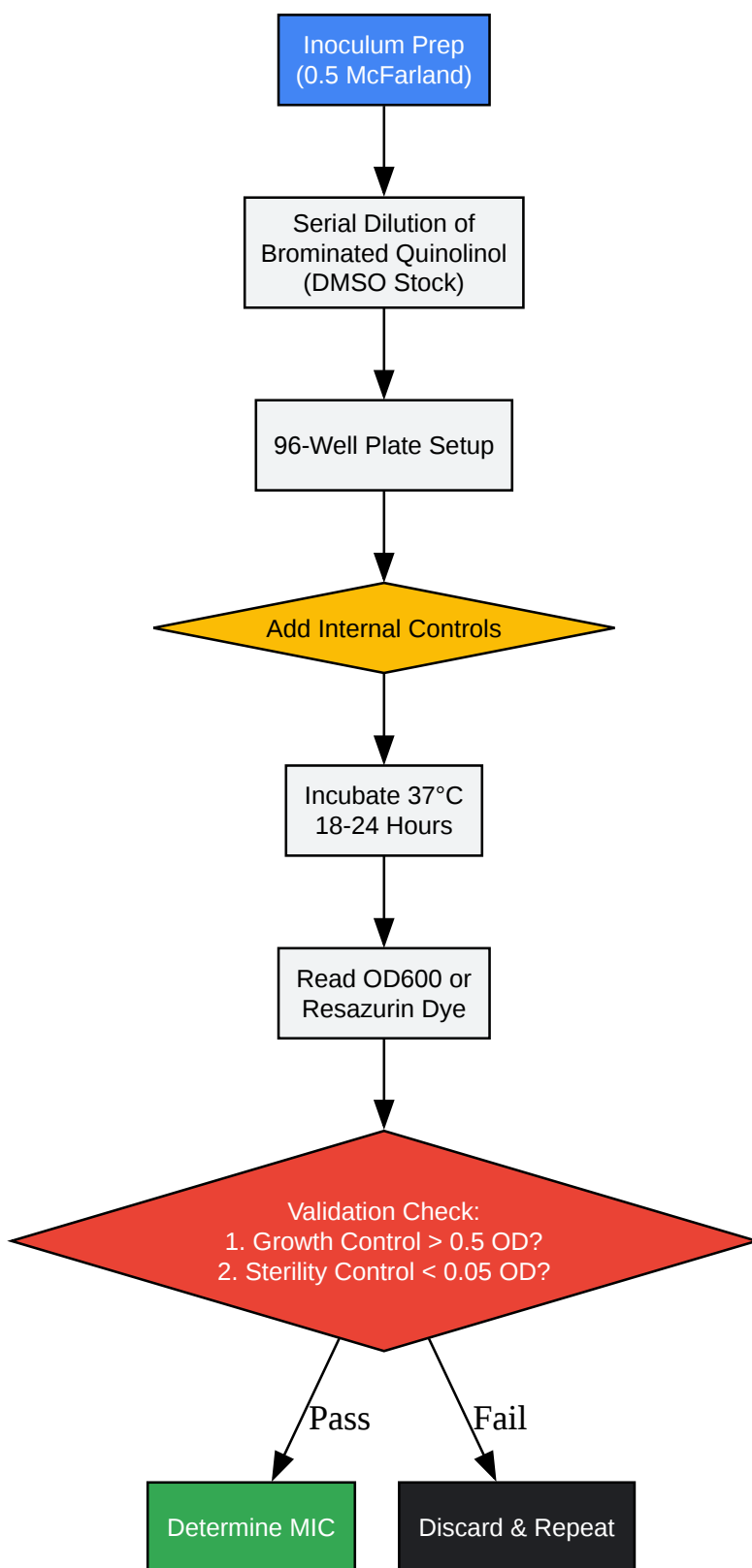
- Reagents: 8-Hydroxyquinoline (14.5 g, 0.1 mol), Glacial Acetic Acid (Solvent), Molecular Bromine (), Sodium Acetate (Buffer).
- Setup: 500 mL 3-neck round-bottom flask, dropping funnel, ice bath, magnetic stirrer.
- Procedure:
 - Dissolve 8-hydroxyquinoline in glacial acetic acid (100 mL).
 - Critical Step: Cool to 15°C. High temps promote tar formation.
 - Add (32.0 g, 0.2 mol) dropwise over 60 minutes. Maintain temp < 20°C.
 - Observation: Solution turns deep orange/red.
 - Stir for 2 hours at room temperature.
 - Pour mixture into 500 mL ice-cold water containing 10g Sodium Acetate (to buffer HBr byproduct).
 - Filter the yellow precipitate. Wash with until filtrate pH is neutral.
 - Recrystallize from Ethanol/Acetone (1:1).
- Validation:
 - Yield: Expected > 90%.

- Melting Point: 196°C – 200°C.[4]
- NMR Check: Absence of C5/C7 protons confirms complete substitution.

Protocol B: Self-Validating MIC Determination (Broth Microdilution)

Objective: Determine Minimum Inhibitory Concentration (MIC) against *S. aureus*.

Workflow Diagram:



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Figure 2: Workflow for MIC determination with mandatory validation gates.

Step-by-Step:

- Stock Preparation: Dissolve 5,7-dibromo-8-quinolinol in 100% DMSO to 10 mg/mL. Note: High lipophilicity requires DMSO; aqueous buffers will precipitate the compound.
- Dilution: Serial 2-fold dilutions in Cation-Adjusted Mueller-Hinton Broth (CAMHB). Final DMSO concentration must be < 1% to avoid solvent toxicity.
- Inoculum: Adjust bacterial suspension to

CFU/mL.
- Plate Layout (Self-Validating):
 - Columns 1-10: Test Compound (64

g/mL down to 0.125

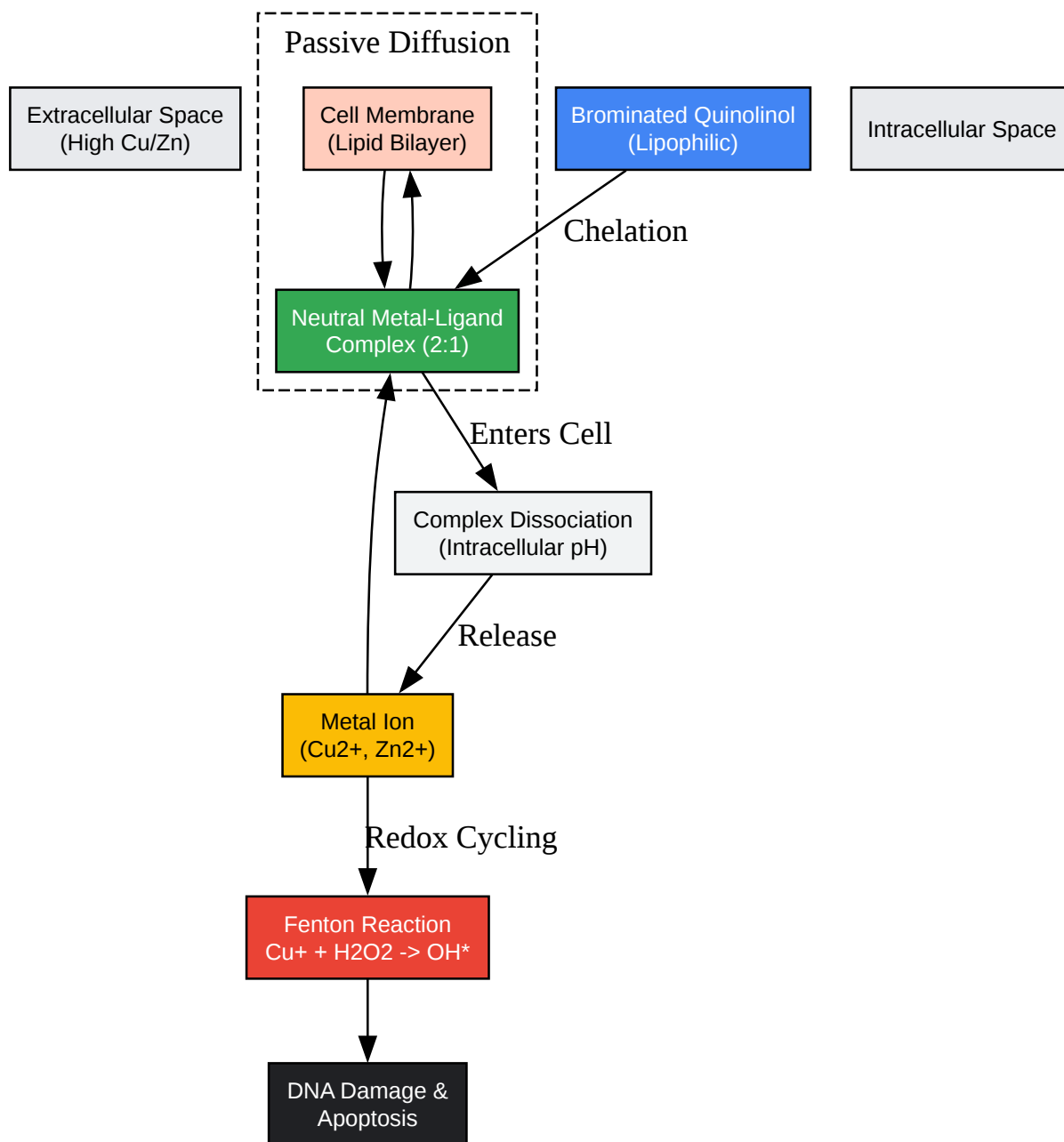
g/mL).
 - Column 11 (Growth Control): Bacteria + Broth + 1% DMSO (No drug). Must show turbidity.
 - Column 12 (Sterility Control): Broth only. Must remain clear.
- Readout: Visual inspection or OD600.
- Data Acceptance: The assay is valid ONLY if Column 11 OD > 0.5 and Column 12 OD < 0.05.

Quantitative Data Summary

Biological Activity	Cell Line / Organism	Metric	Typical Value	Reference
Anticancer	HeLa (Cervical Cancer)		5.45 – 9.6 g/mL	[1]
Anticancer	HT29 (Colon Cancer)		5.4 g/mL	[1, 5]
Antimicrobial	S. aureus (MRSA)	MIC	2 – 5 M	[4, 6]
Antifungal	C. albicans	MIC	15.6 g/mL	[6]
Toxicity	Human RBC (Hemolysis)		> 100 M	[1]

Mechanism of Action: The "Trojan Horse" Pathway

The following diagram illustrates the dual-action mechanism where the brominated quinolinol acts as a metal chaperone, leading to cellular death via ROS generation.



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Figure 3: The "Trojan Horse" mechanism. The lipophilic bromine atoms facilitate the transport of cytotoxic metals across the membrane, bypassing regulation.

References

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